

multi N/C 2300 software error codes and solutions

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Compound of Interest

Compound Name: NC 2300

Cat. No.: B1682202

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Technical Support Center: multi N/C 2300 Series

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the multi N/C 2300 software. It is designed for researchers, scientists, and drug development professionals to quickly diagnose and resolve issues encountered during their experiments.

Troubleshooting Guides & FAQs

This section addresses specific software error codes and other common problems in a question-and-answer format.

Q1: What should I do if I receive a "Device disconnected" error message?

A: A "Device disconnected" error (Error Code: /) indicates a communication issue between the multi N/C 2300 instrument and the control software.^[1]

- Immediate Steps:
 - Wait for the current action to complete. If the error occurs during a measurement, the process will be aborted.^[1]
 - Attempt to reinitialize the analyzer using the "Initialize" button in the Instrument control panel of the software.^[1]

- If re-initialization fails, restart the multiWin software.[\[1\]](#)
- If a "port is not available" message appears, power the analyzer off and then on again.[\[1\]](#)
- Potential Causes:
 - Interruption of the USB connection.[\[1\]](#)
 - Severe voltage fluctuations in the main power supply.[\[1\]](#)

Q2: I am seeing communication error codes like "Incomplete command from the PC" (Error Code: 1) or "PC command without STX" (Error Code: 2). How can I resolve this?

A: These errors suggest a problem with the data transmission between the PC and the analyzer.

- Troubleshooting Steps:
 - Ensure the USB cable is securely connected to both the PC and the instrument.
 - Check for any damage to the USB cable and replace it if necessary.
 - Restart both the multi N/C 2300 and the control computer to re-establish a stable connection.
 - If the issue persists, contact customer service as it may indicate a more complex hardware or software issue.[\[1\]](#)

Q3: My analytical results are inconsistent or implausible. What are the potential software-related causes?

A: Inconsistent results can stem from several factors. From a software perspective, consider the following:

- Calibration: Ensure that the correct calibration curve is loaded and that it is still valid. The multiWin software offers an "Easy Cal" feature for multi-point calibration from a single standard, which helps maintain long-term stability.

- **Method Parameters:** Verify that the correct analytical method with the appropriate settings for your sample type is selected.
- **Blank Correction:** Incorrect blank correction can lead to skewed results. Re-measure your blank and ensure the value is correctly applied in the software.

Q4: The software is not responding or has frozen. What is the recommended course of action?

A: A non-responsive software application can disrupt your workflow.

- **Solution:**
 - Wait a few moments to see if the software resolves the issue on its own.
 - If it remains frozen, you may need to force-close the application through the operating system's task manager.
 - Before restarting the software, it is advisable to reboot the control computer.
 - Upon restarting the software, check the instrument status and re-initialize if necessary.

Summary of Common Software Error Codes

The following table summarizes common software error codes, their potential causes, and recommended solutions for the multi N/C 2300. For a complete and detailed list of all error codes, please refer to the official operating manual.[\[1\]](#)

Error Code	Error Message	Potential Cause(s)	Recommended Solution(s)
/	Device disconnected	Interruption of USB connection, severe voltage fluctuations. [1]	Wait for the current action to finish, reinitialize the analyzer, restart the software, or power cycle the analyzer if a port error is displayed. [1]
1	Incomplete command from the PC	Data transmission error.	Check USB connection, restart the software and instrument, contact customer service if the problem persists. [1]
2	PC command without STX	Data transmission error.	Check USB connection, restart the software and instrument, contact customer service if the problem persists. [1]
3	PC command without *	Data transmission error.	Check USB connection, restart the software and instrument, contact customer service if the problem persists. [1]
4	PC command...	Data transmission error.	Check USB connection, restart the software and instrument, contact customer service if the problem persists. [1]

Experimental Protocols

While specific experimental protocols are highly dependent on the sample matrix and analytical goals, the following outlines a general methodology for Total Organic Carbon (TOC) analysis using the multi N/C 2300, emphasizing software interaction.

General TOC Measurement Protocol:

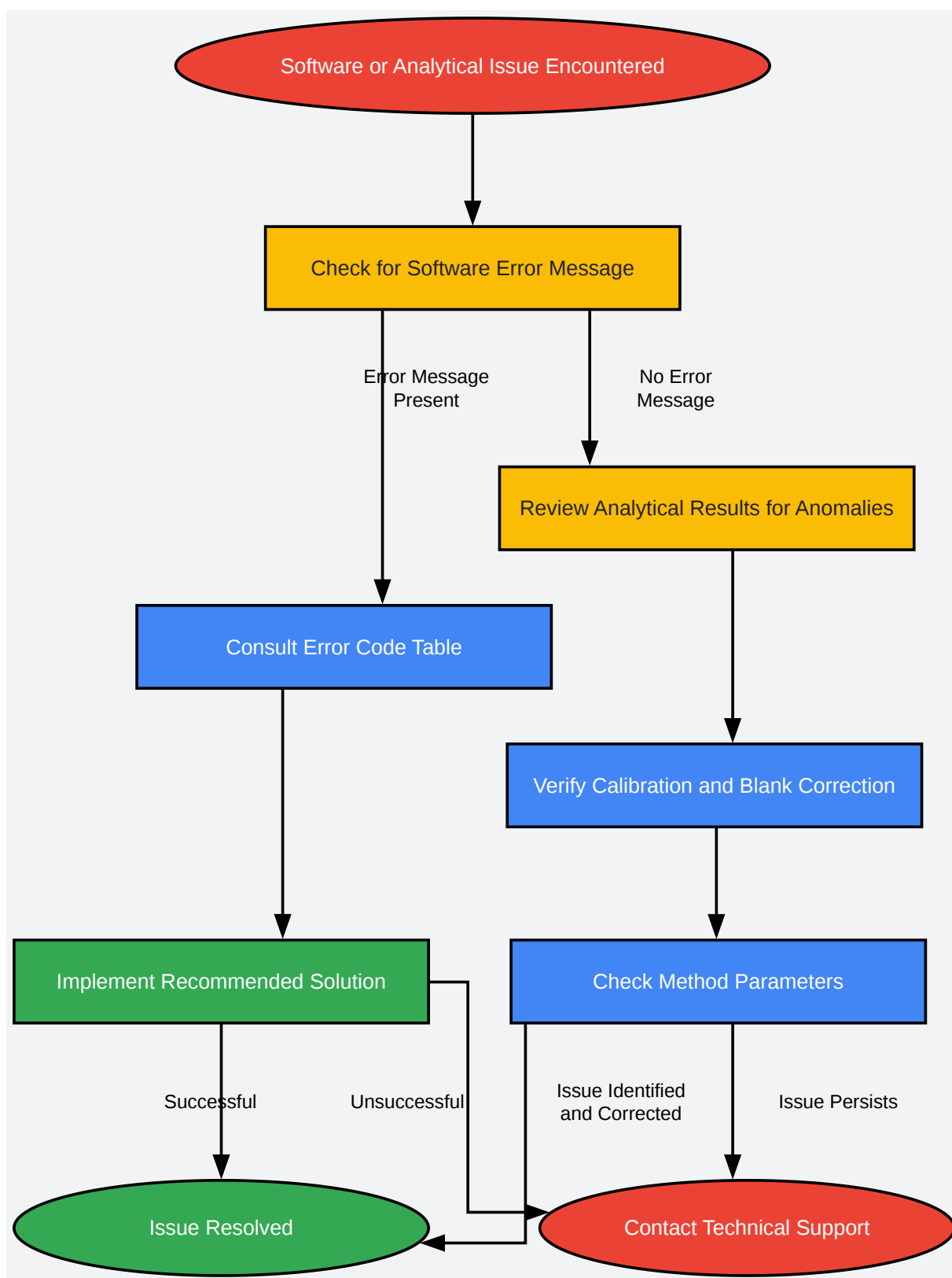
- System Preparation:
 - Ensure the multi N/C 2300 is powered on and has completed its self-check.
 - Launch the multiWin software and establish a connection with the instrument.
 - Verify that the carrier gas supply meets the required pressure and purity specifications.
 - Check the levels of rinsing and reagent solutions.
- Software Setup:
 - Open or create an analytical method in the multiWin software, defining parameters such as sample volume, number of injections, and furnace temperature.
 - Load or perform a valid calibration for the desired concentration range. The "Easy Cal" function can be utilized for automated multi-point calibration from a single stock solution.
- Sample Preparation and Loading:
 - Prepare your samples, standards, and blanks. For samples with high particulate content, the multi N/C 2300's direct injection system is designed to handle them without pre-filtration.
 - Load the samples into the autosampler rack.
- Measurement Execution:
 - Create a sequence table in the software, assigning the correct method and sample information to each vial position.

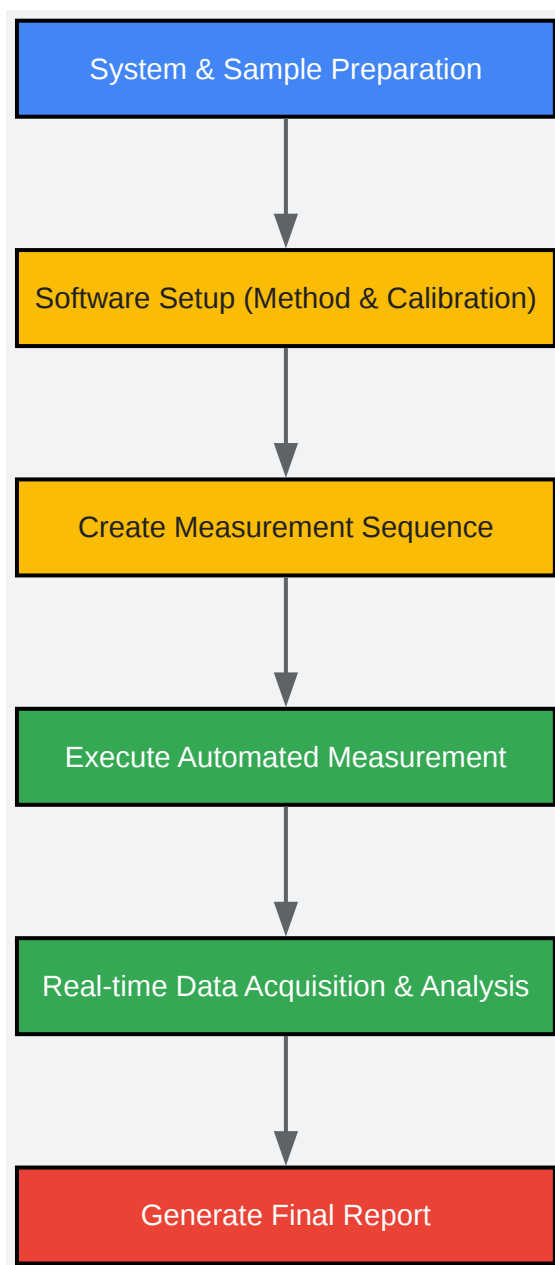
- Start the measurement sequence from the multiWin software.
- Data Analysis:
 - Monitor the results in real-time as they are generated in the software's results table.
 - Once the sequence is complete, review the data, including calibration verification and blank values.
 - Utilize the software's reporting functions to generate a comprehensive analysis report.

Visualizations

General Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting general software and instrument issues.





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References

- 1. analytik-jena.com [analytik-jena.com]
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